

Technical Guide: Preparation of rel-(R,S)-Bicalutamide Sulfoxide Stock Solution

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Compound of Interest

Compound Name: *rel-(R*,S*)-Bicalutamide Sulfoxide*

Cat. No.: *B1159734*

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Abstract & Scientific Context

This technical guide details the preparation, handling, and storage of rel-(R,S)-Bicalutamide Sulfoxide**, a critical oxidative impurity and metabolite of the non-steroidal anti-androgen Bicalutamide (Casodex).

Scientific Significance: Bicalutamide is administered as a racemate.[1] The oxidation of the thioether linkage to a sulfoxide introduces a second center of chirality at the sulfur atom. The notation rel-(R,S) indicates a specific relative stereochemical configuration between the chiral carbon (on the propanamide backbone) and the chiral sulfoxide. In high-performance liquid chromatography (HPLC) and toxicology studies, this compound often appears as a distinct peak (or split peaks depending on column selectivity) separate from the parent drug and the sulfone analogue.

Critical Handling Constraints:

- **Stereochemical Integrity:** While sulfoxides are generally configurationally stable at room temperature, exposure to extreme pH or heat can induce racemization or elimination.

- **Oxidative Instability:** Sulfoxides are intermediate oxidation states; they can be further oxidized to Bicalutamide Sulfone (Impurity A) if mishandled.
- **Photosensitivity:** Like the parent compound, halogenated aromatic rings in this structure are susceptible to photolytic degradation.

Physicochemical Profile

Property	Specification
Compound Name	rel-(R,S)-Bicalutamide Sulfoxide
Role	Impurity / Metabolite (Oxidation Product)
Molecular Formula	C ₁₈ H ₁₄ F ₄ N ₂ O ₅ S
Molecular Weight	~446.37 g/mol (Parent + 16 Da)
Solubility (High)	DMSO (>50 mg/mL), DMF, Acetone
Solubility (Mod)	Methanol, Ethanol, Acetonitrile
Solubility (Low)	Water, Hexane
pKa	~11.5 (Amide/Alcohol functionality)
Appearance	White to off-white crystalline solid
Safety Classification	Category 4/5 Potent Compound (Reproductive Toxin)

Protocol: Primary Stock Solution Preparation

Objective: Prepare a stable 10 mM (approx. 4.46 mg/mL) master stock solution in Dimethyl Sulfoxide (DMSO).

Reagents & Equipment

- **Solvent:** DMSO (Anhydrous, ≥99.9%, HPLC Grade). Note: DMSO is chosen over Methanol for master stocks due to lower volatility and higher solubilizing power for lipophilic anti-androgens.

- Container: Amber borosilicate glass vial (Type I) with PTFE-lined screw cap.
- Weighing: 5-digit analytical balance (readability 0.01 mg) with anti-static ionizer.
- Gas: High-purity Nitrogen (N₂) or Argon for headspace purging.

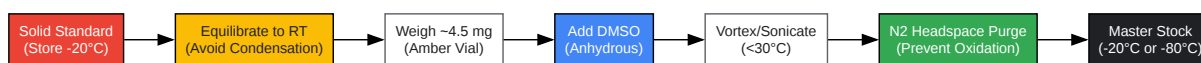
Step-by-Step Methodology

- Equilibration: Allow the reference standard vial to equilibrate to room temperature (20–25°C) for 30 minutes before opening to prevent moisture condensation.
- Weighing:
 - Place a clean, dry amber volumetric flask (e.g., 10 mL) or a tared amber vial on the balance.
 - Accurately weigh 44.64 mg of rel-(R,S)-Bicalutamide Sulfoxide.
 - Record the exact mass (m) to 0.01 mg precision.
- Dissolution (The "Wetting" Phase):
 - Add approximately 70% of the final volume of DMSO.
 - Crucial Step: Vortex gently for 30 seconds. If solid persists, sonicate at <30°C for 2 minutes. The sulfoxide moiety increases polarity slightly compared to the parent, usually aiding dissolution in polar aprotic solvents.
- Volume Adjustment:
 - Dilute to volume with DMSO.
 - Invert the flask/vial 10 times to ensure homogeneity.
- Stabilization:
 - Gently purge the headspace of the vial with a slow stream of Nitrogen for 15–30 seconds to displace oxygen (mitigates sulfone formation).

- Seal tightly immediately.

Calculation Verification

Visual Workflow: Preparation Logic



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Figure 1: Workflow for the preparation of oxidation-sensitive Bicalutamide Sulfoxide stock.

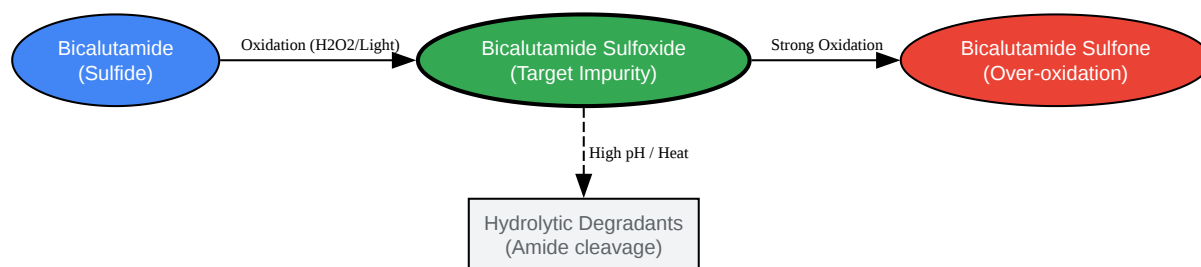
Protocol: Working Standard & Dilution

Objective: Prepare a 50 µg/mL working solution for HPLC/UPLC analysis.

- Solvent Selection: Use the initial Mobile Phase composition (e.g., Acetonitrile:Water 50:50). Avoid 100% aqueous diluents to prevent precipitation.
- Dilution Scheme:
 - Take 100 µL of the 10 mM Master Stock (approx 4460 µg/mL).
 - Dilute into 8.82 mL of Diluent (Target: ~50 µg/mL).
 - Note: If using a volumetric flask (10 mL), add 112 µL of stock and dilute to mark.
- Stability Window: Working solutions in mixed organic/aqueous solvents are less stable than DMSO stocks. Use within 24 hours.

Degradation & Stability Science

Understanding the degradation pathway is vital for interpreting chromatograms. Bicalutamide Sulfoxide is an intermediate state.^[2]



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Figure 2: Oxidative pathway showing the position of the Sulfoxide relative to parent and Sulfone.

Quality Control & Troubleshooting

Issue	Probable Cause	Corrective Action
Precipitation upon dilution	"Crash out" effect when high DMSO stock hits 100% aqueous buffer.	Ensure intermediate dilution uses at least 50% organic solvent (ACN/MeOH).
Extra Peaks in HPLC	1. Diastereomer separation. 2. Oxidation to Sulfone.	1. Normal on chiral columns or high-efficiency C18. 2. Check N ₂ purge; prepare fresh stock.
Retention Time Shift	pH sensitivity of the amide/hydroxyl group.	Buffer mobile phase strictly (e.g., Ammonium Acetate pH 4.5).

Validation Criteria:

- Purity Check: Inject the fresh stock (diluted) onto a C18 column. The sulfoxide typically elutes before the parent Bicalutamide due to the polarity of the S=O group.
- Acceptance: Purity >98% by area normalization.

References

- Cayman Chemical. Bicalutamide Product Information & Solubility Data. [Link](#)

- European Pharmacopoeia (Ph. Eur.). Monograph: Bicalutamide - Impurities A (Sulfone) and B (Sulfoxide). (See current edition via EDQM).
- Selleck Chemicals. Bicalutamide Handling and Storage Guidelines. [Link](#)
- National Institutes of Health (PubChem). Bicalutamide Compound Summary (CID 2216). [Link](#)
- ISO Guide 80:2014. Guidance for the in-house preparation of quality control materials (QCMs). [Link](#)

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Sources

- [1. Pharmacology of bicalutamide - Wikipedia \[en.wikipedia.org\]](#)
- [2. orca.cardiff.ac.uk \[orca.cardiff.ac.uk\]](#)
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